physicochemical properties of brominated dioxaindan derivatives

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Compound of Interest

Compound Name:	*2-(6-bromo-1,3-dioxaindan-5-yl)ethan-1-amine*
CAS No.:	*63375-82-6*
Cat. No.:	*B6159817*

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Introduction: The Dioxaindan Scaffold in Medicinal Chemistry

The term "dioxaindan" in pharmaceutical nomenclature most commonly refers to 1,3-benzodioxole (also known as 1,2-methylenedioxybenzene). This bicyclic structure—a benzene ring fused to a five-membered dioxole ring—serves as a critical pharmacophore in drug discovery, acting as a bioisostere for catechol and indole moieties.

The introduction of a bromine atom, typically at the 5-position, fundamentally alters the physicochemical landscape of the molecule. It modulates lipophilicity, blocks metabolic "soft spots," and introduces the capacity for halogen bonding—a directional non-covalent interaction increasingly exploited in rational drug design to enhance binding affinity with protein targets.

Structural & Electronic Analysis

Electronic Modulation and the Sigma-Hole

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Bromination of the dioxaindan core exerts a dual electronic effect:

- Inductive Withdrawal (-I): The electronegative bromine atom pulls electron density from the aromatic ring, lowering the energy of the Highest Occupied Molecular Orbital (HOMO) and increasing oxidative stability.
- Resonance Donation (+R): Conversely, bromine's lone pairs can donate electron density back into the

  -system, though this effect is weaker than the inductive pull.

Halogen Bonding (

-hole): Unlike fluorine, bromine exhibits a distinct region of positive electrostatic potential on its outer surface, opposite the C-Br bond. This "sigma-hole" allows the 5-bromo derivative to act as a Lewis acid, forming directional halogen bonds with Lewis bases (e.g., carbonyl oxygens or nitrogen atoms in protein backbones).

- Interaction Geometry: Linear (C-Br···Nucleophile angle

  160–180°).
- Interaction Energy: 1–5 kcal/mol, comparable to weak hydrogen bonds.

Crystal Packing and Aggregation

In solid-state derivatives (e.g., 5-bromo-1,3-benzodioxole-4-carboxaldehyde), halogen bonding often dictates crystal packing. The Br···O distances are typically 2.8–3.0 Å, significantly shorter than the sum of van der Waals radii (3.37 Å), stabilizing the lattice structure.

Physicochemical Profiling

The following table summarizes the core physicochemical properties of 5-bromo-1,3-benzodioxole, the archetypal brominated dioxaindan.

Table 1: Physicochemical Properties of 5-Bromo-1,3-benzodioxole

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Property	Value / Range	Context
Molecular Weight	201.02 g/mol	Low MW, favorable for CNS penetration (fragment-like).
Physical State	Liquid / Oil	Typically an oil at RT; BP ~85°C at 1 mmHg [1].
LogP (Lipophilicity)	2.6 – 2.98	Moderate lipophilicity; optimal for membrane permeability.
TPSA	18.46 Å²	Low polar surface area, indicating high blood-brain barrier (BBB) permeability.
H-Bond Donors	0	Lacks classic H-bond donors.
H-Bond Acceptors	2	Oxygen atoms in the dioxole ring.
Solubility (Water)	< 0.5 mg/mL	Poorly water-soluble; requires organic co-solvents (DMSO, MeOH).
pKa	N/A	Neutral molecule; does not ionize in physiological pH range.

Synthesis & Characterization

The synthesis of 5-bromo-1,3-benzodioxole is a classic electrophilic aromatic substitution. The use of N-Bromosuccinimide (NBS) is preferred over elemental bromine (

) due to higher regioselectivity and milder conditions.

Experimental Protocol: Regioselective Bromination

Objective: Synthesis of 5-bromo-1,3-benzodioxole from 1,3-benzodioxole.

Reagents:

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- 1,3-Benzodioxole (1.0 eq)[1]
- N-Bromosuccinimide (NBS) (1.05 eq)
- Dichloromethane (DCM) or Acetonitrile (ACN) (Solvent)
- Optional: Silica gel (catalyst)

Step-by-Step Methodology:

- Preparation: Dissolve 1,3-benzodioxole (e.g., 10 mmol) in DCM (20 mL) in a round-bottom flask shielded from excessive light.
- Addition: Add NBS (10.5 mmol) portion-wise over 15 minutes at 0°C to prevent poly-bromination.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor via TLC (Hexane/EtOAc 9:1). The product spot will be less polar (higher

) than the starting material.
- Quench: Add saturated aqueous sodium thiosulfate (

) to neutralize any free bromine (indicated by color change from orange to colorless).
- Extraction: Wash the organic layer with water (

  mL) and brine (

  mL).
- Drying: Dry over anhydrous

  and filter.
- Purification: Concentrate in vacuo. Purify the resulting oil via vacuum distillation (if high purity required) or flash column chromatography (Silica, 100% Hexanes).

Self-Validating Checkpoint:

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- NMR Confirmation: The starting material (1,3-benzodioxole) shows a singlet at

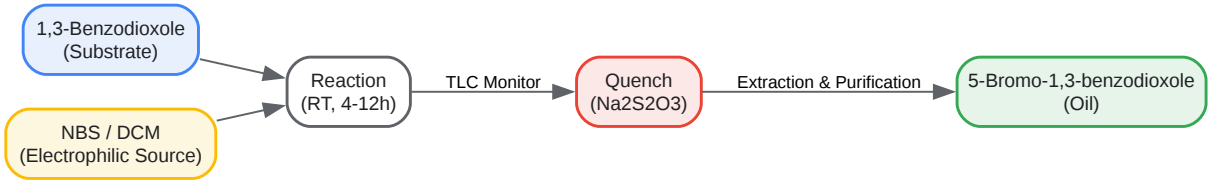
  5.9 ppm (2H,

) and a multiplet at

  6.8 ppm (4H, aromatic).

- Product: The aromatic region simplifies to an ABX or AMX pattern (3 protons) due to substitution at the 5-position. The methylene singlet remains but may shift slightly downfield.

Synthesis Workflow Diagram



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Caption: Figure 1. Regioselective bromination workflow using NBS to yield 5-bromo-1,3-benzodioxole.

Biopharmaceutical Implications

Metabolic Stability & CYP450 Blockade

The 1,3-benzodioxole ring is susceptible to metabolism via two primary pathways:

- Aromatic Hydroxylation: Typically occurs at the para-position relative to the ring junction.
- Demethylenation: Oxidation of the methylene bridge (

) to a catechol, often leading to reactive quinone intermediates.

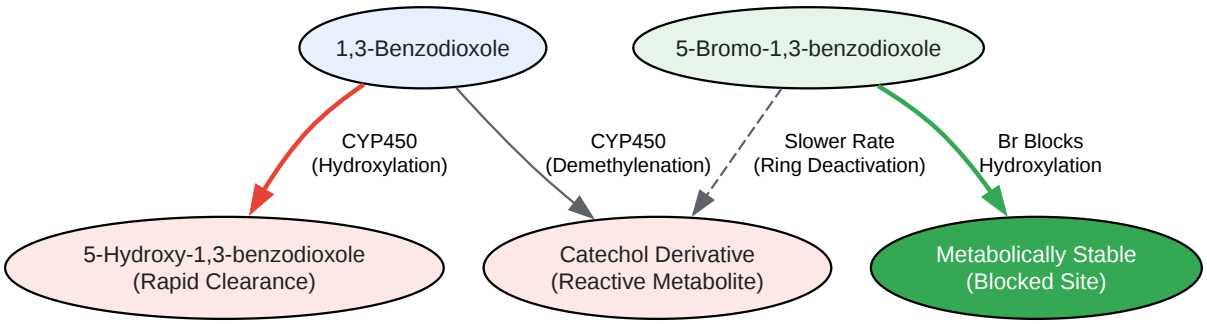
Impact of Bromination: Placing a bromine atom at the 5-position blocks the primary site of aromatic hydroxylation. Furthermore, the electron-withdrawing nature of bromine deactivates

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the ring, making the methylene bridge less susceptible to initial radical abstraction by CYP450 enzymes (specifically CYP2D6 and CYP3A4). This often results in a prolonged half-life (

) compared to the non-brominated parent.

Metabolic Pathway Diagram



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Caption: Figure 2. Comparison of metabolic fates. Bromination blocks rapid hydroxylation, enhancing stability.

Experimental Protocols for Property Determination

Shake-Flask LogP Determination

To verify the lipophilicity (LogP) of synthesized derivatives:

- Preparation: Saturate 1-octanol with water and water with 1-octanol for 24 hours.
- Dissolution: Dissolve the test compound (5 mg) in the water-saturated octanol phase.
- Equilibration: Mix equal volumes of the compound-octanol solution and octanol-saturated water in a shake flask. Shake for 4 hours at 25°C.
- Separation: Centrifuge to separate phases.
- Quantification: Analyze both phases using HPLC-UV (280 nm).
- Calculation:

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Kinetic Solubility Assay

- Stock: Prepare a 10 mM stock solution of the brominated derivative in DMSO.
- Spike: Add 5

  L of stock to 495

  L of PBS (pH 7.4).
- Incubation: Shake for 24 hours at room temperature.
- Filtration: Filter through a 0.45

  m membrane to remove precipitate.
- Analysis: Quantify the filtrate concentration via HPLC against a standard curve.

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